

Comprehensive Disposal Guide: 3-Iodo-N-phenyl-2-pyridinecarboxamide

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Compound of Interest

Compound Name: 3-Iodo-N-phenyl-2-pyridinecarboxamide

CAS No.: 57841-90-4

Cat. No.: B1313264

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CAS: 57841-90-4 | Formula: $C_{12}H_9IN_2O$ | Class: Halogenated Heterocycle[1]

Executive Summary

This guide defines the standard operating procedure (SOP) for the safe containment and disposal of **3-Iodo-N-phenyl-2-pyridinecarboxamide**. As a halogenated organic compound containing an iodine substituent on a pyridine ring, this substance requires strict segregation from non-halogenated waste streams.

Critical Directive: Under no circumstances should this compound be disposed of via sanitary sewer systems or municipal trash. Its disposal pathway is High-Temperature Incineration at a permitted facility equipped with acid gas scrubbing capabilities.

Compound Profile & Hazard Identification

Before initiating disposal, verify the chemical identity and associated hazards. This data dictates the packaging requirements.

Property	Specification	Disposal Relevance
CAS Number	57841-90-4	Unique identifier for waste manifesting.[1]
Molecular Weight	324.12 g/mol	Heavy atom (Iodine) contributes significantly to mass.[1]
Physical State	Solid (Powder)	Requires particulate containment (prevention of dust).[1]
Halogen Content	Iodine (I)	CRITICAL: Classifies waste as "Halogenated." [1] Prohibits standard fuel blending.
GHS Hazards	H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp.[1][2] Irrit.)	Requires standard PPE (Nitrile gloves, safety glasses, fume hood).[1]
Reactivity	Stable under normal conditions.	Avoid mixing with strong oxidizers during waste accumulation.

Waste Segregation Logic (The "Why" and "How")

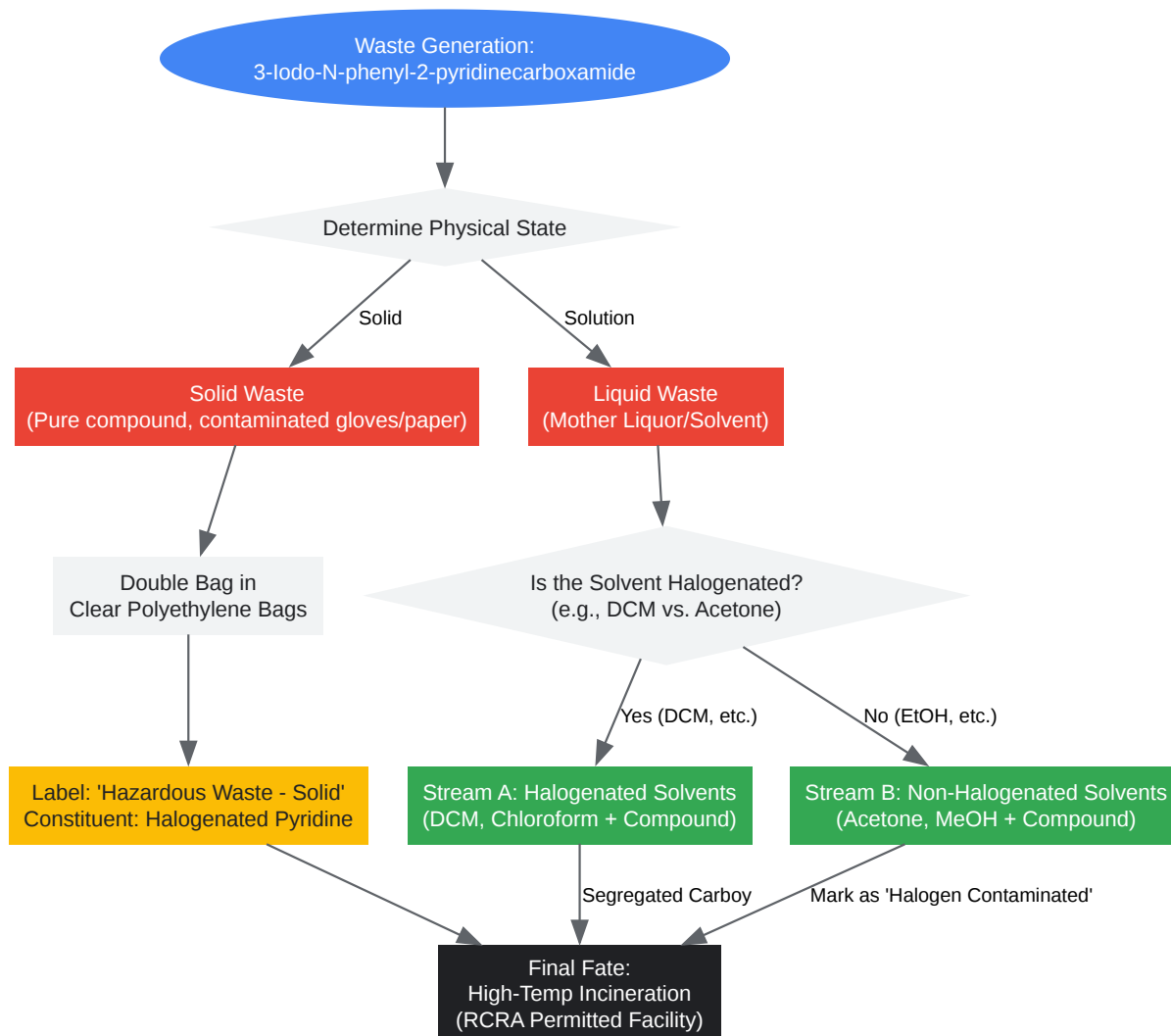
Expert Insight: The presence of the Iodine atom at the 3-position is the determining factor for disposal. When incinerated, iodine-containing compounds release acid gases (HI) and elemental iodine (

), which are corrosive and toxic.[1]

- Standard Incinerators: Cannot handle high halogen loads; corrosion risk.
- Fuel Blending: Prohibited. Halogens lower the BTU value and violate emissions standards.
- Correct Path: Specialized High-Temperature Incineration with caustic scrubbers.

Waste Stream Decision Tree

The following diagram illustrates the mandatory segregation workflow for this compound.



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Caption: Operational workflow for segregating **3-Iodo-N-phenyl-2-pyridinecarboxamide** waste based on physical state and solvent matrix.

Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Pure Substance & Debris)

Applicability: Expired pure chemical, weighing papers, contaminated gloves, spill cleanup debris.[1]

- Containment:
 - Place the material into a clear polyethylene bag (minimum 2 mil thickness).
 - If the material is a fine powder, dampen slightly with water or mineral oil to suppress dust generation before sealing, unless recycling is intended.[1]
 - Twist and tape the bag neck (gooseneck seal).
 - Place the first bag into a second polyethylene bag (double containment).
- Labeling:
 - Apply a hazardous waste label.
 - Chemical Name: Must be written out in full: "**3-Iodo-N-phenyl-2-pyridinecarboxamide**". Do not use abbreviations or trade names.
 - Hazard Checkbox: Mark "Toxic" and "Irritant".
- Storage:
 - Store in a closed container (e.g., wide-mouth HDPE drum) designated for "Solid Hazardous Waste."
 - Self-Validating Step: Ensure the lid is latched when not actively adding waste.

Protocol B: Liquid Waste (Solutions & Mother Liquors)

Applicability: Reaction mixtures, HPLC effluent, or dissolved stocks.[1]

- Solvent Compatibility Check:
 - Identify the primary solvent.
 - Scenario 1 (Halogenated Solvent e.g., DCM): Pour into the Halogenated Waste carboy.

- Scenario 2 (Non-Halogenated Solvent e.g., Methanol): Even though the solvent is non-halogenated, the solute (the pyridine derivative) contains Iodine.
 - Action: You must classify this entire mixture as Halogenated Waste if the concentration of the halogenated compound is significant (>1%).
 - Why: Injecting iodine into a non-halogenated fuel blending stream can cause regulatory violations at the disposal plant.
- Container Selection:
 - Use HDPE (High-Density Polyethylene) or Glass carboys.
 - Avoid metal containers if the solution is acidic, as iodine compounds can accelerate corrosion.
- Headspace: Leave 10% headspace in the container to allow for thermal expansion.

Emergency Procedures (Spills)

Immediate Action: Isolate the area. Wear N95 respirator or P100 mask if dust is visible.

- Solid Spill:
 - Do not dry sweep (creates dust).
 - Cover spill with wet paper towels or an oil-based sweeping compound.
 - Scoop into a waste bag (Protocol A).
 - Wipe surface with a mild detergent and water.
- Liquid Spill:
 - Absorb with vermiculite or polypropylene pads.
 - Do not use bleach (Sodium Hypochlorite). Bleach can react with iodinated compounds to form more toxic iodinated species or release free iodine gas.

- Dispose of absorbents as Solid Hazardous Waste.

Regulatory & Compliance Notes

- US EPA (RCRA): While this specific CAS is not P-listed or U-listed, it falls under the "Characteristic of Toxicity" if leachable, but practically is managed as Non-RCRA Regulated Hazardous Waste (unless mixed with listed solvents) that must be incinerated due to the halogen content.[1]
- European Waste Code (EWC): Likely falls under 16 05 08* (discarded organic chemicals consisting of or containing hazardous substances).

References

- United States Environmental Protection Agency (EPA). (2024). Criteria for the Definition of Solid Waste and Solid and Hazardous Waste Exclusions. 40 CFR Part 261. Retrieved February 8, 2026, from [Link][1]
- PubChem. (2025).[3][4][5] Compound Summary: Halogenated Pyridine Derivatives. National Library of Medicine. Retrieved February 8, 2026, from [Link][1]

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Sources

- 1. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk [essr.umd.edu]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. N-isopropyl-N'-phenyl-p-phenylenediamine | C15H18N2 | CID 7573 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 3-Pyridinecarboxamide, 2-(4-morpholinyl)-N-phenyl- | C16H17N3O2 | CID 714698 - PubChem [pubchem.ncbi.nlm.nih.gov]

- [5. 3-Pyridylnicotinamide - Wikipedia \[en.wikipedia.org\]](#)
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